

# In-Depth Technical Guide to Strychnospermine (C<sub>22</sub>H<sub>28</sub>N<sub>2</sub>O<sub>3</sub>)

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## Compound of Interest

Compound Name: Strychnospermine

Cat. No.: B2980456

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## Abstract

**Strychnospermine** is a naturally occurring alkaloid compound with the molecular formula C<sub>22</sub>H<sub>28</sub>N<sub>2</sub>O<sub>3</sub>. As a member of the extensive Strychnos alkaloid family, it shares a complex structural framework that has intrigued chemists and pharmacologists for decades. This technical guide provides a comprehensive overview of the known properties of **Strychnospermine**, including its physicochemical characteristics and biological activities. Detailed experimental protocols for its isolation and characterization are presented, alongside visualizations of key chemical relationships to aid in research and development efforts. While the body of research specifically focused on **Strychnospermine** is less extensive than that of its more famous relative, strychnine, this document consolidates the available scientific literature to serve as a foundational resource for further investigation into its therapeutic potential.

## Chemical and Physical Properties

**Strychnospermine** is a crystalline solid that has been isolated from the plant *Strychnos psilosperma*. Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C22H28N2O3	Supplier Data
Molecular Weight	368.5 g/mol	Supplier Data
CAS Number	509-45-5	Supplier Data
Purity (typical)	>98% (by HPLC)	[1]
Appearance	Crystalline solid	General Knowledge

## Spectroscopic Data

The structural elucidation of **Strychnospermine** has been primarily accomplished through Nuclear Magnetic Resonance (NMR) spectroscopy.

### 1.1.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

A key study in 1963 provided foundational NMR data for **Strychnospermine**. The research utilized variable temperature NMR and double irradiation techniques to confirm its postulated structure. The nuclear magnetic resonance spectrum of **strychnospermine** was analyzed at temperatures of -20°C, room temperature, and +80°C.[2][3][4] The observed spectral changes were attributed to restricted rotation of the N-acetyl group.[2][3][4] At room temperature, the rotation rate leads to significant broadening of the band for one of the aromatic protons, rendering it almost invisible.[2][3][4] Double irradiation experiments were instrumental in determining the environment of the C-methyl group within the alkaloid structure.[2][3][4]

Detailed spectral data, including chemical shifts ( $\delta$ ) and coupling constants (J), would be included here upon availability from the full-text scientific literature.

## Biological Activity

The pharmacological properties of **Strychnospermine** have not been extensively investigated. However, as a Strychnos alkaloid, it is of interest for potential biological activities. The broader class of Strychnos alkaloids is known for a wide range of effects, including neurotoxicity and, in some cases, therapeutic potential. Further screening and targeted studies are necessary to elucidate the specific mechanism of action and pharmacological profile of **Strychnospermine**.

# Experimental Protocols

## Isolation of Strychnospermine

**Strychnospermine** is a natural product isolated from *Strychnos psilosperma*. The general workflow for the isolation of alkaloids from plant material is a multi-step process.

Diagram of a General Alkaloid Isolation Workflow:



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Caption: Generalized workflow for the isolation of **Strychnospermine**.

Methodology:

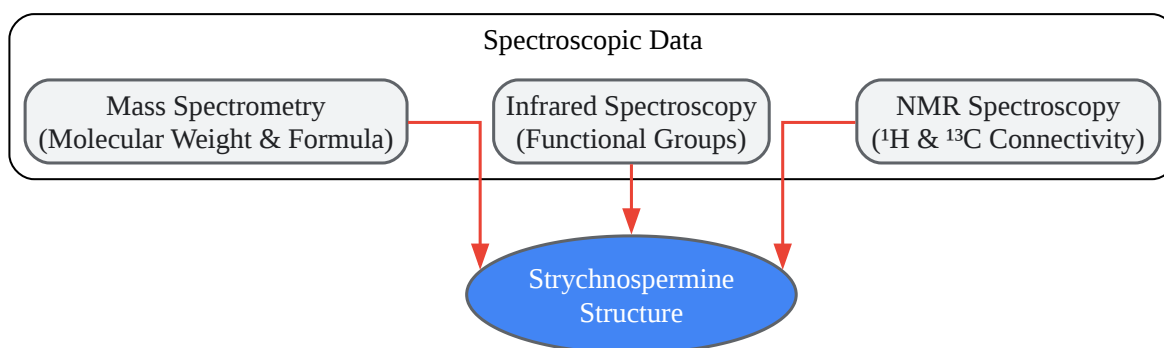
- **Plant Material Preparation:** The plant material, typically the leaves or bark of *Strychnos psilosperma*, is dried and finely powdered to increase the surface area for extraction.
- **Solvent Extraction:** The powdered material is subjected to extraction with a suitable organic solvent, such as methanol or ethanol, to dissolve the alkaloids and other secondary metabolites.
- **Acid-Base Partitioning:** The resulting extract is then subjected to an acid-base extraction. The extract is acidified to protonate the basic alkaloids, making them soluble in the aqueous layer. The aqueous layer is then separated and basified, causing the alkaloids to precipitate. The alkaloids are then extracted back into an organic solvent.
- **Chromatographic Purification:** The crude alkaloid extract is further purified using chromatographic techniques. This may involve column chromatography over silica gel or alumina, followed by preparative High-Performance Liquid Chromatography (HPLC) to isolate **Strychnospermine** in high purity.

- Characterization: The purity and identity of the isolated **Strychnospermine** are confirmed using analytical techniques such as HPLC, Mass Spectrometry, and NMR spectroscopy.

## Logical Relationships in Spectroscopic Analysis

The structural elucidation of a complex molecule like **Strychnospermine** relies on the logical integration of data from various spectroscopic techniques.

Diagram of Spectroscopic Data Integration:



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Caption: Integration of spectroscopic data for structural elucidation.

## Future Directions

The current body of knowledge on **Strychnospermine** is limited, presenting a clear opportunity for further research. Key areas for future investigation include:

- Comprehensive Physicochemical Characterization: Detailed studies to determine properties such as melting point, solubility in various solvents, and complete spectral analysis (IR, UV-Vis, high-resolution MS, and 2D NMR).
- Pharmacological Screening: A broad-based screening of **Strychnospermine** to identify any significant biological activities, including but not limited to its effects on the central nervous system, antimicrobial properties, and cytotoxic effects against cancer cell lines.

- Mechanism of Action Studies: Should any significant biological activity be identified, subsequent studies should focus on elucidating the underlying mechanism of action at the molecular level.
- Total Synthesis: The development of a total synthesis route for **Strychnospermine** would not only confirm its structure but also provide a means to produce analogs for structure-activity relationship (SAR) studies.

This technical guide serves as a starting point for researchers and drug development professionals interested in exploring the potential of **Strychnospermine**. The consolidation of the currently available data highlights the significant gaps in our understanding of this intriguing natural product and underscores the need for further scientific inquiry.

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- To cite this document: BenchChem. [In-Depth Technical Guide to Strychnospermine (C<sub>22</sub>H<sub>28</sub>N<sub>2</sub>O<sub>3</sub>)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2980456#strychnospermine-molecular-formula-c22h28n2o3-properties]

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